

Technical Profile: 3-(Chloromethyl)-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 3-(Chloromethyl)-2-(trifluoromethyl)pyridine

CAS No.: 1060814-58-5

Cat. No.: B1487710

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CAS Number: 1060814-58-5[1][2]

Executive Summary

3-(Chloromethyl)-2-(trifluoromethyl)pyridine is a bifunctional pyridine scaffold characterized by a highly reactive electrophilic chloromethyl group at the C3 position and a metabolically stable, lipophilic trifluoromethyl group at the C2 position. This specific substitution pattern renders it an invaluable intermediate for introducing the 2-(trifluoromethyl)pyridyl-3-methyl motif—a pharmacophore known to enhance potency and metabolic stability in kinase inhibitors and next-generation fungicides.

This guide details the physicochemical properties, synthetic routes, reactivity profiles, and validated experimental protocols for handling this compound in a research setting.

Chemical Identity & Physicochemical Properties[3][4][5][6][7][8][9][10]

Property	Data
CAS Number	1060814-58-5
IUPAC Name	3-(Chloromethyl)-2-(trifluoromethyl)pyridine
Molecular Formula	
Molecular Weight	195.57 g/mol
Appearance	Colorless to pale yellow liquid (or low-melting solid)
Density	~1.36 g/cm ³ (Predicted)
Boiling Point	~192 °C (Predicted)
Solubility	Soluble in DCM, THF, Acetonitrile, DMF; Insoluble in water
Storage	2–8 °C, under inert atmosphere (or Ar)

Synthesis & Production Pathways

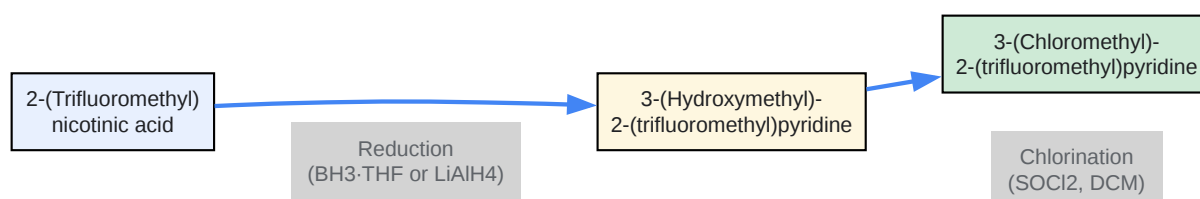
The synthesis of **3-(Chloromethyl)-2-(trifluoromethyl)pyridine** typically proceeds via the functionalization of the C3-methyl group or the conversion of a carboxylic acid precursor. The most reliable laboratory-scale route involves the reduction of 2-(trifluoromethyl)nicotinic acid followed by chlorination.

Mechanistic Pathway[12]

- Reduction: The carboxylic acid is reduced to the alcohol (3-(hydroxymethyl)-2-(trifluoromethyl)pyridine) using a borane complex (
) or Lithium Aluminum Hydride (
).
- Chlorination: The resulting alcohol is converted to the alkyl chloride using Thionyl Chloride (

) or Methanesulfonyl chloride () followed by chloride displacement.

Synthesis Workflow Diagram



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Caption: Step-wise synthesis from nicotinic acid precursor via reduction and subsequent chlorination.

Reactivity Profile & Applications

Electrophilic Substitution ()

The primary utility of this compound lies in the chloromethyl group. The electron-withdrawing nature of the adjacent trifluoromethyl group and the pyridine nitrogen decreases the electron density on the ring, but the benzylic-like position of the chloride makes it highly susceptible to nucleophilic attack.

- Amination: Reacts rapidly with primary and secondary amines to form secondary and tertiary amines.
- Etherification: Reacts with phenols or alcohols (with base) to form ethers.
- Thioetherification: Reacts with thiols to form thioethers.

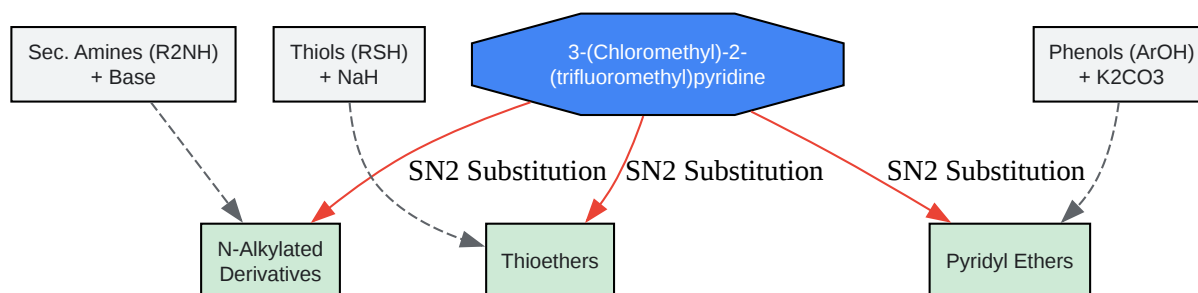
Trifluoromethyl Stability

The

group at the C2 position is generally inert to standard nucleophilic substitution conditions used for the chloromethyl group. However, it significantly lowers the pKa of the pyridine nitrogen and

increases the lipophilicity (LogP) of the final molecule, a critical factor in blood-brain barrier (BBB) penetration for CNS drugs.

Reactivity Map



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Caption: Primary reaction pathways involving nucleophilic displacement of the chloride.

Experimental Protocol: N-Alkylation of Piperazine

Objective: To couple **3-(Chloromethyl)-2-(trifluoromethyl)pyridine** with a secondary amine (e.g., N-Boc-piperazine) to generate a pharmaceutical intermediate.

Materials

- Reagent: **3-(Chloromethyl)-2-(trifluoromethyl)pyridine** (1.0 eq)
- Nucleophile: N-Boc-piperazine (1.1 eq)
- Base: Diisopropylethylamine (DIPEA) (2.0 eq) or (3.0 eq)
- Solvent: Acetonitrile (ACN) or DMF (anhydrous)

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve N-Boc-piperazine (1.1 mmol) in anhydrous Acetonitrile (5 mL).

- Base Addition: Add DIPEA (2.0 mmol) to the solution. Stir for 5 minutes at room temperature.
- Reagent Addition: Add **3-(Chloromethyl)-2-(trifluoromethyl)pyridine** (1.0 mmol) dropwise.
Note: If the reagent is a solid, dissolve in a minimum amount of ACN before addition.
- Reaction: Heat the mixture to 60°C and stir for 4–6 hours. Monitor reaction progress via TLC (System: 30% EtOAc/Hexanes) or LC-MS. The starting chloride should disappear.
- Workup:
 - Cool reaction to room temperature.
 - Dilute with Ethyl Acetate (20 mL) and wash with water (2 x 10 mL) followed by brine (10 mL).
 - Dry the organic layer over anhydrous

, filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, Gradient: 0-40% EtOAc in Hexanes) to yield the pure coupled product.

Safety & Handling (MSDS Highlights)

Signal Word:WARNING

- Hazards:
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3][4]
 - Note: As an alkylating agent, it should be treated as a potential mutagen.
- Precautions:
 - Always handle inside a chemical fume hood.[5]

- Wear nitrile gloves and safety goggles.
- Destruction: Quench excess reagent with an amine-based solution (e.g., dilute ammonia or ethanolamine) before disposal to neutralize the alkylating potential.

References

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